

Essential Safety and Logistical Guide for Handling Doravirine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Doravirine

Cat. No.: B607182

[Get Quote](#)

This document provides crucial safety protocols and operational guidance for researchers, scientists, and drug development professionals handling **Doravirine** in a laboratory setting. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure research environment.

Hazard Identification and Summary

Doravirine, in its solid, pure form, is classified as a hazardous substance. The primary risks are associated with its handling as a powder.

- **Acute Health Hazards:** The substance is harmful if swallowed, causes skin irritation, and leads to serious eye irritation[1]. It may also cause respiratory irritation upon inhalation of dust particles[1].
- **Physical Hazards:** As a fine powder, **Doravirine** presents a significant physical hazard. It may form combustible or explosive dust-air mixtures, especially during processing or handling that generates airborne particles[2][3][4][5]. Therefore, it is crucial to avoid dust accumulation and eliminate all potential ignition sources, such as heat, flames, and sparks[2][3][4]. Precautionary measures against static discharge, including electrical grounding and bonding, should be implemented[2].
- **Formulation Hazards:** Formulations of **Doravirine** mixed with excipients may not be classified as hazardous[4]. However, contact with the dust can still cause mechanical irritation to the skin and eyes[2][4][5].

Quantitative Safety Data

The following table summarizes the acute oral toxicity data for **Doravirine**. No specific occupational exposure limits (OELs) have been established for **Doravirine**; therefore, all handling should be performed with the goal of minimizing exposure to the lowest practical level.

Toxicity Data	Species	Route	Value	Remarks	Reference
LD50	Rat	Oral	> 750 mg/kg	No mortality observed at this dose.	[3]
LD50	Dog	Oral	> 1,000 mg/kg	No mortality observed at this dose.	[3]
LD50	Mouse	Oral	> 450 mg/kg	No mortality observed at this dose.	[3]

Operational and Disposal Plans

Personal Protective Equipment (PPE) Protocol

A risk assessment should be conducted for all tasks involving **Doravirine**. The following table outlines the minimum required PPE. All disposable PPE must not be re-used[\[6\]](#).

Control/Task	Minimum PPE Requirement
Engineering Controls	All handling of solid Doravirine must occur in a certified chemical fume hood or other ventilated enclosure to minimize dust inhalation[2][7].
Eye/Face Protection	Wear safety glasses with side shields or chemical splash goggles[2]. If there is a potential for splashing or significant dust generation, a face shield should be worn in addition to goggles[2][8].
Hand Protection	Wear chemical-impermeable gloves (e.g., nitrile) at all times[3][7]. Gloves must be inspected before use and changed immediately if contaminated. Hands should be washed thoroughly with soap and water after removing gloves[7][9].
Body Protection	A lab coat or a work uniform is required[2]. For tasks with a higher risk of contamination, such as cleaning spills or handling larger quantities, a disposable gown resistant to chemical permeation is recommended[3][6].
Respiratory Protection	Respiratory protection is generally not required if work is performed within a properly functioning ventilated enclosure. If such controls are unavailable, or in the event of an uncontrolled release, a NIOSH/MSHA-approved respirator should be used[2]. For high-exposure scenarios, a positive-pressure, air-supplied respirator is recommended[2].

Step-by-Step Handling Procedures

1. Preparation:

- Ensure an eye-wash station and safety shower are readily accessible[2].

- Verify that the ventilated enclosure (fume hood) is functioning correctly.
- Prepare the work surface by covering it with absorbent, disposable bench paper.
- Assemble all necessary equipment (spatulas, weigh boats, glassware, solvent) within the enclosure.
- Don all required PPE as specified in the table above.

2. Handling Solid **Doravirine** (Weighing and Solution Preparation):

- Handle the container carefully to avoid generating dust.
- Open the container within the ventilated enclosure.
- Use a spatula to carefully transfer the desired amount of solid **Doravirine** to a weigh boat. Avoid pouring the powder, as this can create airborne dust.
- Once weighed, transfer the solid to the appropriate vessel for dissolution.
- To prepare a solution, add the solvent to the solid slowly to prevent splashing[10].
- Securely close the primary container of **Doravirine**.

3. Post-Handling Decontamination:

- Wipe down all external surfaces of containers, equipment, and the work area within the enclosure with an appropriate decontaminating solution (e.g., 70% ethanol), followed by a dry wipe.
- Remove all waste, including used bench paper and disposable equipment, and place it in a designated, sealed waste container.

4. Doffing PPE:

- Remove PPE in an order that minimizes cross-contamination (e.g., outer gloves, gown, face shield/goggles, inner gloves, respirator if used).

- Dispose of all single-use PPE in the designated waste stream.
- Wash hands thoroughly with soap and water immediately after removing all PPE.

Emergency and Spill Response

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do[2][3][7]. Seek medical attention if irritation develops and persists[2][3].
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water[2][7]. Get medical attention if symptoms occur[2].
- Inhalation: If dust is inhaled, move the person to fresh air[4]. Seek medical attention if symptoms occur[4].
- Ingestion: If swallowed, DO NOT induce vomiting[2][3][7]. Rinse the mouth thoroughly with water and seek immediate medical attention[2][7]. Never give anything by mouth to an unconscious person[7].

Spill Cleanup Protocol (Solid Material):

- Evacuate and restrict access to the area of the spill.
- Ensure proper PPE is worn, including respiratory protection if the spill is large or ventilation is poor.
- Avoid any actions that could generate dust, such as dry sweeping with a brush or using compressed air[2][5].
- Gently cover the spill with a damp paper towel or absorbent material to wet the powder.
- Carefully sweep or vacuum up the material using a HEPA-filtered vacuum and collect it in a suitable, sealable container for disposal[2][5].
- Decontaminate the spill area thoroughly.

- Dispose of all cleanup materials and contaminated PPE as hazardous waste.

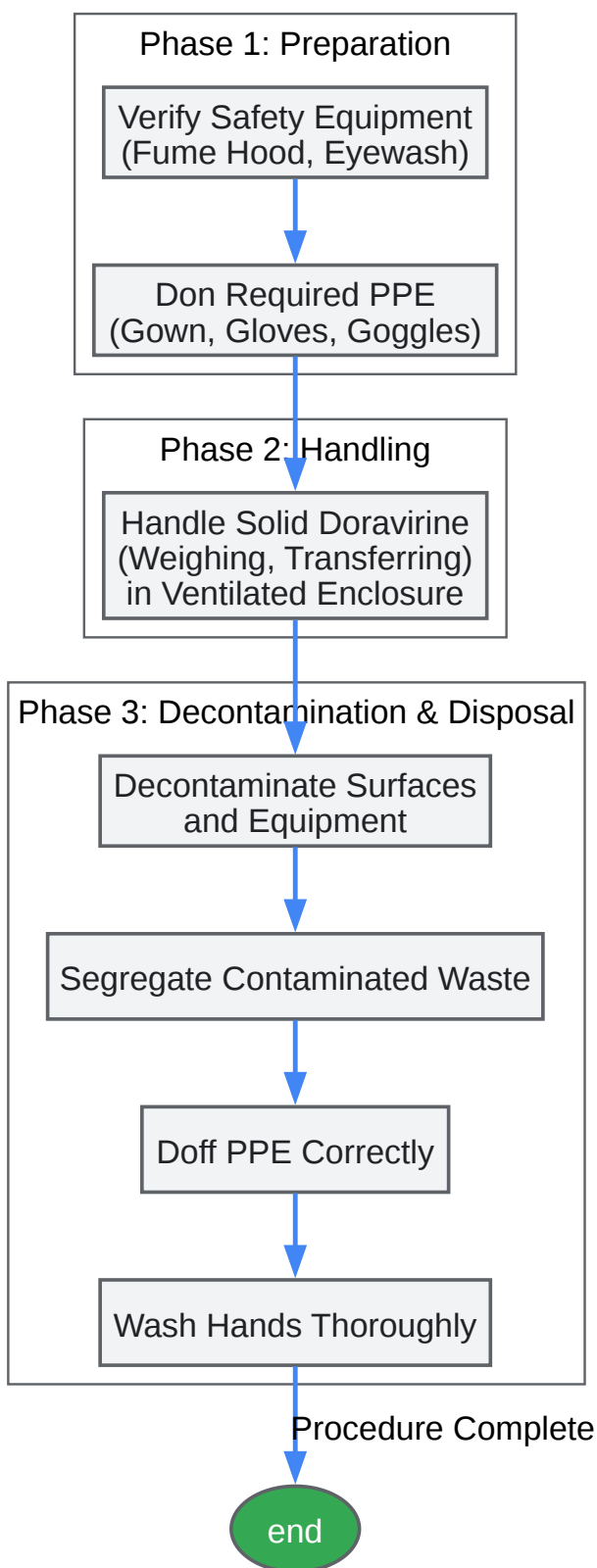
Disposal Plan

All waste generated from handling **Doravirine**, including contaminated PPE, disposable labware, and unused material, must be treated as chemical waste.

- Segregation: Collect all **Doravirine**-contaminated solid waste (gloves, wipes, weigh boats) in a clearly labeled, sealed plastic bag or container.
- Unused Product: Unused **Doravirine** should be disposed of in its original container or another sealed, properly labeled container[2][5]. Do not mix with other waste streams.
- Consult EHS: All investigational drug waste disposal must be handled in accordance with institutional and local environmental regulations[11]. Contact your institution's Environmental Health and Safety (EHS) department to determine the correct waste stream and arrange for pickup and disposal by an approved waste handler, likely via incineration[3][11].
- Empty Containers: Empty containers should be taken to an approved waste handling site for recycling or disposal[2][5]. Scratch out or remove all personal or proprietary information from labels before disposal[12].

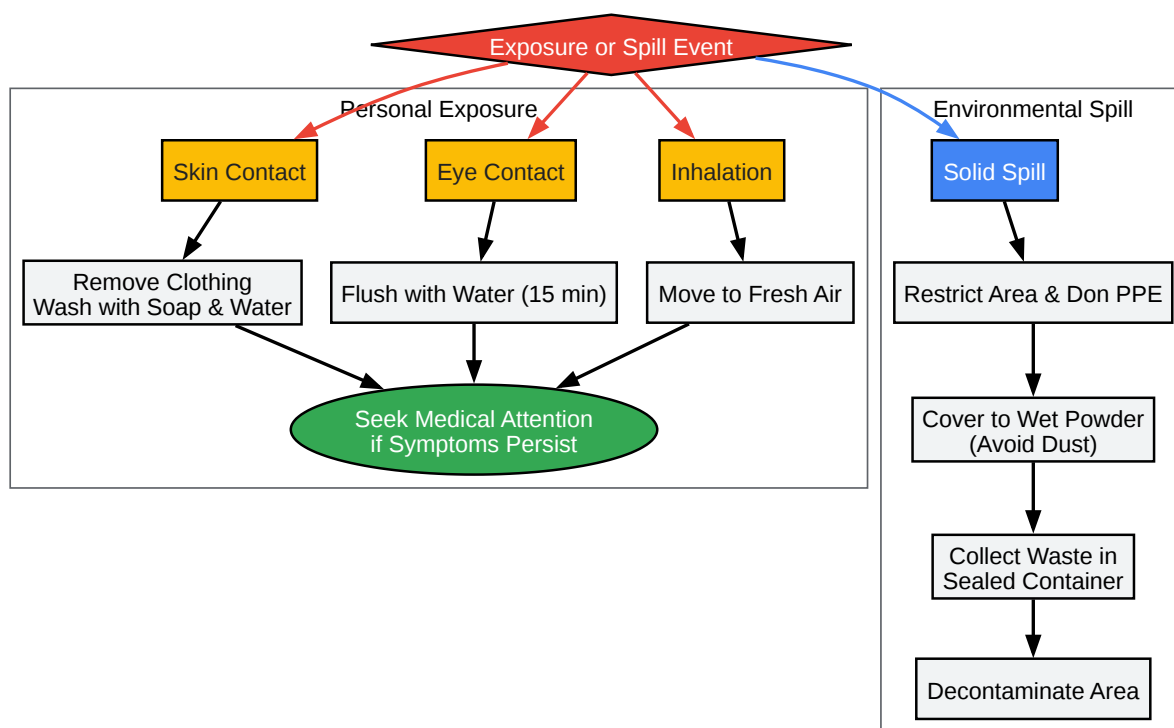
Visualized Workflows

The following diagrams illustrate the standard operating procedures and emergency response logic for handling **Doravirine**.



[Click to download full resolution via product page](#)

Caption: Standard workflow for safely handling solid **Doravirine**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for emergency response to exposure or spills.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. merck.com [merck.com]
- 3. msd.com [msd.com]
- 4. merck.com [merck.com]
- 5. merck.com [merck.com]
- 6. pogo.ca [pogo.ca]
- 7. chemicalbook.com [chemicalbook.com]
- 8. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 9. pppmag.com [pppmag.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- 12. Drug Disposal: Dispose "Non-Flush List" Medicine in Trash | FDA [fda.gov]
- To cite this document: BenchChem. [Essential Safety and Logistical Guide for Handling Doravirine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b607182#personal-protective-equipment-for-handling-doravirine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com